

Validating the Synergistic Effect of Trimethoprim and Sulfamethoxazole: A Comparative Guide

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Compound of Interest

Compound Name: Trimethoprim

Cat. No.: B1683648

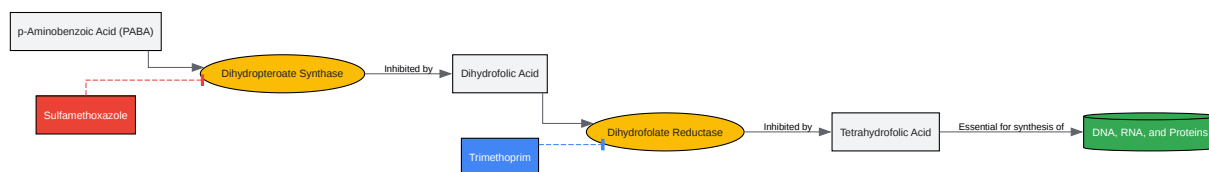
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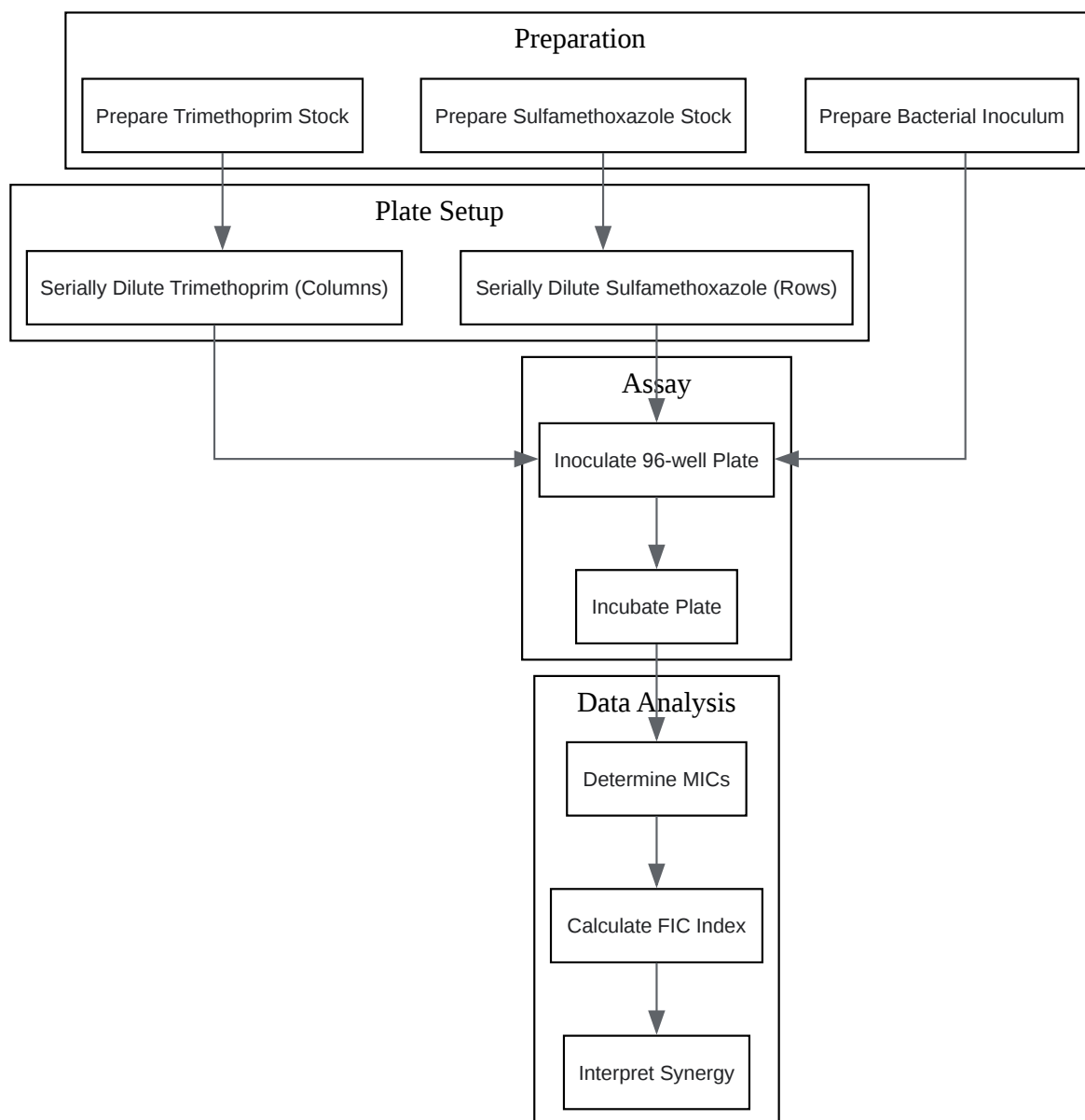
For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the antimicrobial efficacy of **Trimethoprim** and Sulfamethoxazole, both as individual agents and in their synergistic combination. The data presented herein, supported by detailed experimental protocols, demonstrates the enhanced bactericidal and bacteriostatic activity achieved through their combined use.

Mechanism of Synergistic Action

Trimethoprim and Sulfamethoxazole act sequentially to inhibit the bacterial folic acid synthesis pathway, a crucial process for DNA, RNA, and protein production. Sulfamethoxazole, a structural analog of para-aminobenzoic acid (PABA), competitively inhibits the enzyme dihydropteroate synthase. This blockage prevents the conversion of PABA to dihydrofolic acid. Subsequently, **Trimethoprim** potently and selectively inhibits bacterial dihydrofolate reductase, the enzyme responsible for the reduction of dihydrofolic acid to tetrahydrofolic acid, the biologically active form of folic acid. This dual blockade results in a synergistic interruption of bacterial metabolism, leading to a more profound antimicrobial effect than either drug could achieve alone.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com